

Essential Safety and Logistical Information for Handling 2-Phenylcyclohexanone

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Compound of Interest

Compound Name: 2-Phenylcyclohexanone

Cat. No.: B152291

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **2-Phenylcyclohexanone** are paramount for laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide to the personal protective equipment (PPE), operational procedures, and disposal plans necessary for managing **2-Phenylcyclohexanone**.

Quantitative Data Summary

A summary of the key quantitative safety and physical properties of **2-Phenylcyclohexanone** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol
Physical State	Solid, white crystalline powder
Melting Point	56-59 °C (132.8-138.2 °F)[1]
Flash Point	> 110 °C (> 230 °F)[1]
NFPA 704 Rating	Health: 1, Flammability: 1, Instability: 0[2]

Operational Plan: Handling 2-Phenylcyclohexanone

This procedural guide outlines the necessary steps for the safe handling of **2-Phenylcyclohexanone** in a laboratory setting.

Pre-Handling Preparations

- **Hazard Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the potential for dust generation and skin/eye contact.
- **Engineering Controls:** Ensure a well-ventilated work area. All handling of **2-Phenylcyclohexanone** powder should be performed in a certified chemical fume hood.[3]
- **PPE Inspection:** Inspect all personal protective equipment for integrity before use. Do not use damaged gloves or other compromised PPE.
- **Emergency Equipment:** Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Phenylcyclohexanone**:

- **Eye Protection:** Chemical safety goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over safety goggles if there is a risk of splashing or aerosol generation.
- **Hand Protection:** Due to the ketone and aromatic nature of the compound, gloves made of Butyl rubber are highly recommended for their excellent resistance.[4] Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination.[5] Always consult the glove manufacturer's resistance guide for specific breakthrough times.
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required.[4] Long pants and closed-toe shoes that cover the entire foot are also mandatory.
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is likely, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended.[6]

Handling Procedure

- Donning PPE: Put on all required PPE before entering the designated handling area.
- Weighing and Transfer: Conduct all weighing and transferring of **2-Phenylcyclohexanone** powder within a chemical fume hood to minimize inhalation exposure. Use a scoop or spatula for transfers to avoid generating dust.
- Spill Prevention: Use secondary containment (e.g., a tray) when transporting the chemical within the lab.
- Avoid Contact: Avoid direct contact with the skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.
- Post-Handling: After handling, thoroughly wash hands with soap and water.

Disposal Plan: 2-Phenylcyclohexanone Waste

Proper disposal of **2-Phenylcyclohexanone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

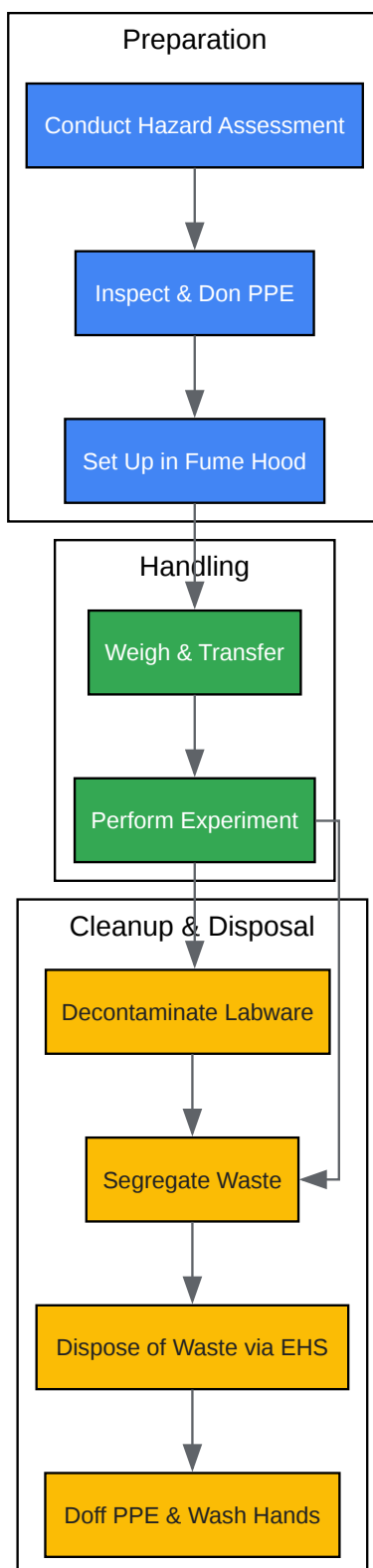
- Solid Waste: All solid waste contaminated with **2-Phenylcyclohexanone**, including unused chemical, contaminated gloves, weigh boats, and paper towels, must be collected in a designated hazardous waste container.[7] This container should be a leak-proof, sealable plastic or glass container.
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Phenylcyclohexanone**," and the associated hazards (e.g., Irritant).[7]
- Container Management: Keep the waste container closed except when adding waste.[8] Store the container in a designated satellite accumulation area away from incompatible materials.

Disposal Procedure

- Collection: Place all contaminated solid materials directly into the labeled hazardous waste container.
- Decontamination of Reusable Labware: Reusable labware that has come into contact with **2-Phenylcyclohexanone** should be decontaminated by rinsing with a suitable solvent (e.g., acetone, ethanol) in a fume hood. The rinsate must be collected as hazardous liquid waste in a separate, appropriately labeled container.
- Final Disposal: Once the hazardous waste container is full (no more than 90% capacity), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[7] Do not dispose of **2-Phenylcyclohexanone** down the drain or in regular trash.^[1]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Phenylcyclohexanone**.



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Caption: Workflow for Safe Handling of **2-Phenylcyclohexanone**.

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